

1-Bromotetradecane-d4 certificate of analysis

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Compound of Interest

Compound Name: 1-Bromotetradecane-d4

Cat. No.: B582282

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An In-depth Technical Guide to the Certificate of Analysis for 1-Bromotetradecane and its Deuterated Analog

For researchers, scientists, and professionals in drug development, a Certificate of Analysis (CoA) is a critical document that guarantees the identity, quality, and purity of a chemical compound. This guide provides a detailed examination of the typical data and experimental protocols associated with the CoA for 1-Bromotetradecane and its isotopically labeled counterpart, **1-Bromotetradecane-d4**. While a comprehensive CoA for the deuterated form is not readily available, this document compiles representative data based on available information for both molecules to serve as a technical reference.

Physicochemical and Analytical Data

The following tables summarize the key quantitative data typically presented in a CoA for 1-Bromotetradecane and the expected data for **1-Bromotetradecane-d4**.

Table 1: General Properties and Specifications

Property	1-Bromotetradecane	1-Bromotetradecane-1,1,2,2-d4	Test Method
CAS Number	112-71-0[1][2][3]	1219798-81-8[4]	-
Molecular Formula	C ₁₄ H ₂₉ Br[1][2][3]	C ₁₄ H ₂₅ D ₄ Br	-
Molecular Weight	277.28 g/mol [1][2][3]	281.31 g/mol	Mass Spectrometry
Appearance	Colorless to pale yellow liquid[2][4][5]	Colorless to pale yellow liquid	Visual Inspection
Purity (by GC)	≥97.5%[2][6]	≥97.5%	Gas Chromatography
Isotopic Purity	Not Applicable	≥98 atom % D[4]	Mass Spectrometry or NMR

Table 2: Physical Constants

Property	Value	Test Method
Melting Point	5-6 °C[1][5][7]	-
Boiling Point	175-178 °C @ 20 mmHg[1][5][7]	-
Density	0.932 g/mL at 25 °C[1][7]	-
Refractive Index (n ₂₀ /D)	1.4590 - 1.4610[1][2]	-
Flash Point	113 °C (closed cup)[1]	-

Experimental Protocols

Detailed methodologies are crucial for the replication and verification of the data presented in a CoA.

2.1. Gas Chromatography (GC) for Purity Assessment

- Objective: To determine the purity of the sample by separating it from any volatile impurities.

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent), 30 m x 0.25 mm ID, 0.25 μm film thickness.
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Oven Temperature Program:
 - Initial temperature: 100 $^{\circ}\text{C}$, hold for 2 minutes.
 - Ramp: Increase to 280 $^{\circ}\text{C}$ at a rate of 15 $^{\circ}\text{C}/\text{minute}$.
 - Final hold: Hold at 280 $^{\circ}\text{C}$ for 10 minutes.
- Injector and Detector Temperature: 250 $^{\circ}\text{C}$ and 300 $^{\circ}\text{C}$, respectively.
- Injection Volume: 1 μL of a 1% solution in a suitable solvent (e.g., hexane).
- Data Analysis: The area percent of the main peak relative to the total area of all peaks is calculated to determine the purity.

2.2. Infrared (IR) Spectroscopy for Identification

- Objective: To confirm the identity of the compound by identifying its functional groups.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation: A thin film of the liquid sample is placed between two potassium bromide (KBr) plates.
- Measurement Range: 4000-400 cm^{-1} .
- Data Analysis: The obtained spectrum is compared with a reference spectrum of 1-Bromotetradecane. Key characteristic peaks include C-H stretching (alkane) around 2850-2960 cm^{-1} and C-Br stretching around 640-655 cm^{-1} . For the deuterated analog, C-D stretching bands would be expected around 2100-2200 cm^{-1} .

2.3. Mass Spectrometry (MS) for Molecular Weight and Isotopic Purity

- Objective: To confirm the molecular weight and, for the deuterated compound, to determine the isotopic enrichment.
- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS).
- Ionization Mode: Electron Ionization (EI) is common.
- Data Analysis:
 - Molecular Weight: The molecular ion peak (M^+) is identified. For 1-Bromotetradecane, this will be a cluster around m/z 276 and 278 due to the natural abundance of bromine isotopes (^{79}Br and ^{81}Br). For **1-Bromotetradecane-d4**, this cluster will be shifted to m/z 280 and 282.
 - Isotopic Purity: The relative intensities of the ion peaks corresponding to the deuterated and non-deuterated species are used to calculate the atom % D.

2.4. Refractive Index Measurement

- Objective: To measure the refractive index, a physical constant used for identification and quality control.
- Instrumentation: An Abbe refractometer.
- Procedure: A few drops of the sample are placed on the prism of the refractometer, and the measurement is taken at a controlled temperature (typically 20 °C) using the sodium D-line (589 nm).

Mandatory Visualizations

Chemical Structures

Figure 1. Chemical Structures

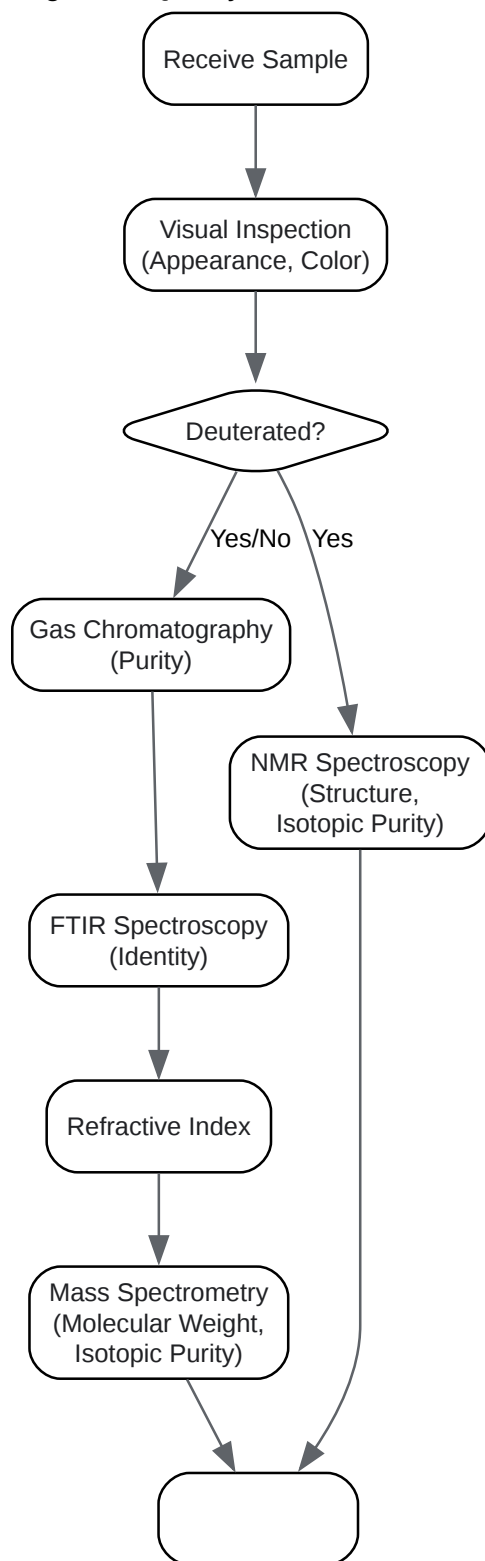
1-Bromotetradecane Br-CH ₂ -CH ₂ -(CH ₂) ₁₁ -CH ₃	1-Bromotetradecane-d ₄ Br-CD ₂ -CD ₂ -(CH ₂) ₁₁ -CH ₃
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Figure 1. Chemical Structures of 1-Bromotetradecane and its d₄ analog.

Analytical Workflow for Quality Control

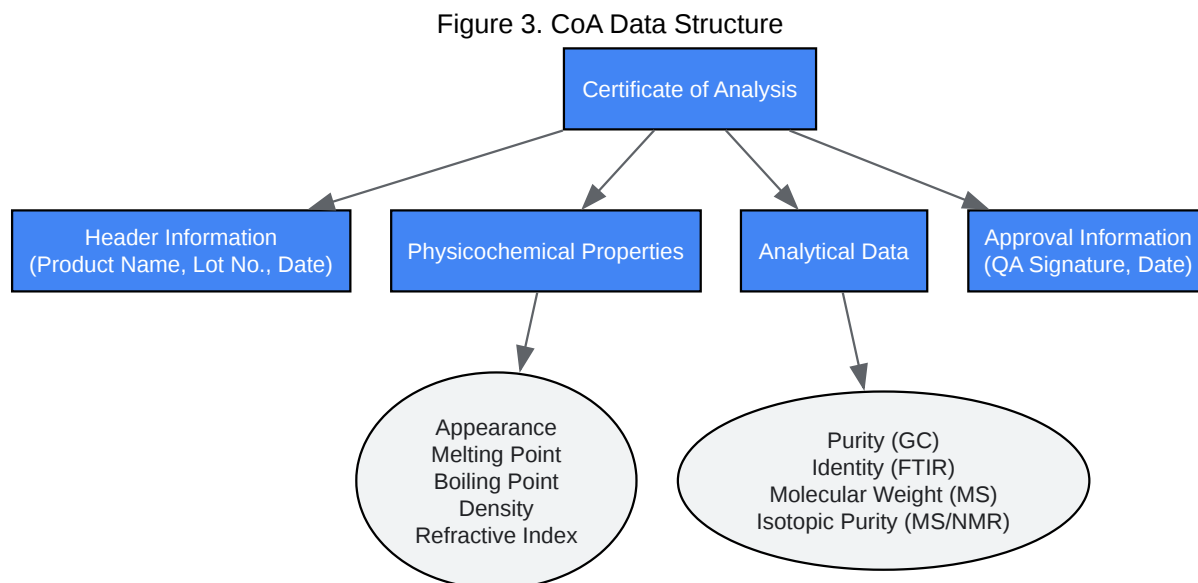
Figure 2. Quality Control Workflow



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Figure 2. A typical analytical workflow for quality control testing.

Logical Structure of a Certificate of Analysis



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Figure 3. Logical relationship of data on a Certificate of Analysis.

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